# An In-Depth Technical Guide to 2-Fluoro-5-(sulfanylmethyl)benzonitrile

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Fluoro-5-(sulfanylmethyl)benzonitrile* |
| *Cat. No.:* | *B13265908* |

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-Fluoro-5-(sulfanylmethyl)benzonitrile** (CAS Number: 1702151-67-4), a fluorinated benzonitrile derivative with significant potential as a versatile building block in medicinal chemistry and materials science. This document delves into its physicochemical properties, detailed synthetic routes to its key precursor, a proposed robust synthesis of the title compound, its anticipated reactivity, and a thorough safety assessment.

## Introduction and Overview

**2-Fluoro-5-(sulfanylmethyl)benzonitrile** is a specialized chemical compound characterized by a trifunctionalized benzene ring, incorporating a fluorine atom, a nitrile group, and a sulfanylmethyl (thiomethyl) group.[1] This unique combination of functional groups makes it a highly attractive intermediate for the synthesis of complex molecular architectures.

The presence of the fluorine atom can significantly influence the compound's pharmacokinetic and physicochemical properties, such as metabolic stability and binding affinity to biological targets.[1] The nitrile group is a versatile precursor for various functional groups, including

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amines and carboxylic acids, and is a common moiety in many pharmaceutical agents. The sulfanylmethyl group provides a reactive handle for further chemical modifications, such as the formation of thioethers, disulfides, or for use in click chemistry reactions.[1]

Given its structural motifs, this compound is of particular interest to researchers in drug discovery programs, especially in the development of enzyme inhibitors and receptor modulators.[1]

## Physicochemical and Spectroscopic Properties

While specific experimental data for **2-Fluoro-5-(sulfanylmethyl)benzonitrile** is not extensively available in public literature, its properties can be reliably predicted based on its structure and data from analogous compounds.

Table 1: Physicochemical Properties of **2-Fluoro-5-(sulfanylmethyl)benzonitrile**

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| Property | Value | Source/Method |
|---|---|---|
| CAS Number | 1702151-67-4 | Public Record |
| Molecular Formula | $C_8H_6FNS$ | Benchchem[1] |
| Molecular Weight | 167.21 g/mol | Benchchem[1] |
| IUPAC Name | 2-fluoro-5-(sulfanylmethyl)benzonitrile | Benchchem[1] |
| Canonical SMILES | C1=CC(=C(C=C1CS)C#N)F | Benchchem[1] |
| InChI Key | GTKPUSVGYIMYFA-UHFFFAOYSA-N | Benchchem[1] |
| Predicted Boiling Point | ~250-270 °C at 760 mmHg | Estimation from related structures |
| Predicted Melting Point | ~40-50 °C | Estimation from related structures |
| Predicted Solubility | Soluble in common organic solvents (e.g., DCM, EtOAc, THF). Sparingly soluble in water. | General chemical principles |

Spectroscopic Characterization (Predicted)

- $^1H$ NMR ($CDCl_3$, 400 MHz):
  - δ 7.6-7.8 (m, 2H, Ar-H)
  - δ 7.2-7.4 (m, 1H, Ar-H)
  - δ 3.8 (d, 2H, $-CH_2SH$)
  - δ 1.7 (t, 1H, $-CH_2SH$)
- $^{13}C$ NMR ($CDCl_3$, 100 MHz):

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- δ 160-165 (d, J = 250-260 Hz, C-F)
- δ 135-145 (d, C-CN)
- δ 130-135 (d, Ar-C)
- δ 115-125 (d, Ar-C)
- δ 115-120 (CN)
- δ 100-110 (d, C-$CH_2$SH)
- δ 25-30 (-$CH_2$SH)

- FT-IR (KBr, $cm^{-1}$):
  - ~3050-3100 (Ar C-H stretch)
  - ~2900-2950 (Aliphatic C-H stretch)
  - ~2550-2600 (S-H stretch, weak)
  - ~2220-2240 (C≡N stretch)[1]
  - ~1500-1600 (Ar C=C stretch)
  - ~1200-1250 (C-F stretch)[1]
  - ~600-750 (C-S stretch)[1]
- Mass Spectrometry (EI):
  - $M^+$ at m/z = 167

## Synthesis and Manufacturing

The synthesis of **2-Fluoro-5-(sulfanylmethyl)benzonitrile** can be strategically approached via its key precursor, 2-Fluoro-5-formylbenzonitrile. Two primary, well-documented routes for the

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synthesis of this intermediate are presented below, followed by a proposed, high-yield three-step conversion to the final product.

## Synthesis of the Key Intermediate: 2-Fluoro-5-formylbenzonitrile

Route 1: Cyanation of 3-Bromo-4-fluorobenzaldehyde

This classical approach involves a nucleophilic aromatic substitution reaction using cuprous cyanide.

- Reaction Scheme:
- Causality: This method is effective due to the activation of the aromatic ring by the fluorine and formyl groups, facilitating the displacement of the bromide by the cyanide nucleophile at elevated temperatures. N-Methyl-2-pyrrolidone (NMP) is an excellent solvent for this type of reaction due to its high boiling point and ability to dissolve inorganic salts.
- Detailed Protocol:
  - In a 1 L round-bottom flask equipped with a mechanical stirrer and a reflux condenser, dissolve 3-bromo-4-fluorobenzaldehyde (100g, 0.49 mol) in 400 mL of NMP.[2]
  - Add cuprous cyanide (50.6g, 0.56 mol) to the solution.[2]
  - Heat the reaction mixture to 170°C and stir overnight.[2]
  - Monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
  - After completion, cool the mixture to room temperature and add diatomaceous earth.
  - Filter the mixture and wash the filter cake with ethyl acetate.
  - To the filtrate, add 400 mL of water and 500 mL of ethyl acetate. Separate the organic layer.[2]

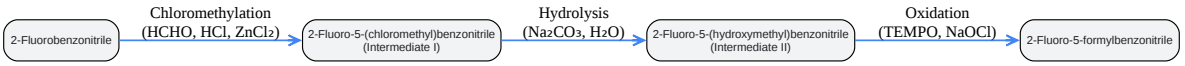
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- Wash the organic phase twice with water, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[2]
- Recrystallize the crude product from a mixture of petroleum ether and ethyl acetate to yield 2-fluoro-5-formylbenzonitrile as a pale yellow solid.[2]

Route 2: Three-Step Synthesis from 2-Fluorobenzonitrile

This more recent approach avoids the use of highly toxic cyanide reagents in the final steps, making it more amenable to industrial-scale production.[3]

- Reaction Workflow:




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Caption: Three-step synthesis of 2-fluoro-5-formylbenzonitrile.

- Detailed Protocol:
  - Step 1: Synthesis of 2-fluoro-5-(chloromethyl)benzonitrile (Intermediate I)
    - In a 500 mL flask, add concentrated sulfuric acid (250 g), paraformaldehyde (30 g), 2-fluorobenzonitrile (60 g), sodium chloride (58.5 g), and anhydrous zinc chloride (6.8 g).[3]
    - Stir the mixture at room temperature and monitor by HPLC until the starting material is consumed.[3]
    - Quench the reaction by pouring the mixture into 500 g of an ice-water mixture.
    - Extract the product twice with 500 mL of dichloromethane.
    - Wash the combined organic layers with sodium carbonate solution and brine, then concentrate to obtain crude Intermediate I.[3]

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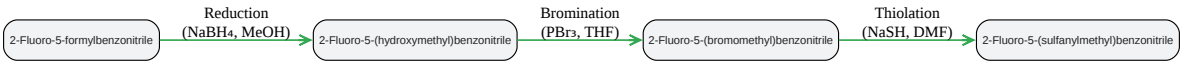
- Step 2: Synthesis of 2-fluoro-5-(hydroxymethyl)benzonitrile (Intermediate II)
  - In a 500 mL flask, combine the crude Intermediate I (approx. 76.3 g) with 200 mL of water and 20 g of sodium carbonate.[3]
  - Heat the mixture to 90°C and stir until HPLC analysis indicates completion.[3]
  - Extract the reaction mixture three times with 500 mL of ethyl acetate and concentrate the combined organic layers to obtain crude Intermediate II.[3]
- Step 3: Synthesis of 2-Fluoro-5-formylbenzonitrile
  - In a 1000 mL flask, prepare a mixture of 100 mL of water, 100 mL of dichloromethane, 10.2 g of sodium bromide, and 42 g of sodium bicarbonate.[3]
  - Add the crude Intermediate II (approx. 64.2 g) to this mixture.
  - Cool the mixture in an ice bath and add TEMPO (0.5 g) followed by the gradual addition of 8% sodium hypochlorite solution (430 g) at 0-5°C.[3]
  - Maintain the reaction at this temperature for 2-3 hours, monitoring by HPLC.
  - Separate the organic layer and extract the aqueous layer twice with dichloromethane.
  - Combine the organic layers, remove the solvent under reduced pressure, and recrystallize the residue from toluene.[3]

## Proposed Synthesis of 2-Fluoro-5-(sulfanylmethyl)benzonitrile

This proposed three-step synthesis from the key formyl intermediate is based on well-established and reliable chemical transformations.

- Synthetic Workflow:

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Caption: Proposed synthesis of **2-Fluoro-5-(sulfanylmethyl)benzonitrile**.

- Detailed Protocol:
  - Step 1: Reduction to 2-Fluoro-5-(hydroxymethyl)benzonitrile
    - Dissolve 2-fluoro-5-formylbenzonitrile (10 g, 67.1 mmol) in methanol (100 mL) in a 250 mL round-bottom flask and cool to 0°C in an ice bath.
    - Slowly add sodium borohydride (1.27 g, 33.5 mmol) in portions, maintaining the temperature below 10°C.
    - Stir the reaction at room temperature for 2 hours, monitoring by TLC.
    - Quench the reaction by the slow addition of 1M HCl until the pH is ~6-7.
    - Remove the methanol under reduced pressure and extract the aqueous residue with ethyl acetate (3 x 50 mL).
    - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate to yield the desired alcohol.
  - Step 2: Bromination to 2-Fluoro-5-(bromomethyl)benzonitrile
    - Dissolve the crude 2-fluoro-5-(hydroxymethyl)benzonitrile (from the previous step) in anhydrous THF (100 mL) and cool to 0°C.
    - Slowly add phosphorus tribromide ($PBr_3$, 3.2 mL, 33.5 mmol) dropwise.
    - Allow the reaction to warm to room temperature and stir for 4 hours.

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- Carefully pour the reaction mixture onto ice water and extract with ethyl acetate (3 x 75 mL).
- Wash the combined organic layers with saturated sodium bicarbonate solution and brine, dry over anhydrous magnesium sulfate, and concentrate to yield the benzylic bromide.

- Step 3: Thiolation to **2-Fluoro-5-(sulfanylmethyl)benzonitrile**
  - In a separate flask, prepare a solution of sodium hydrosulfide (NaSH, hydrate, ~5.6 g, ~67.1 mmol) in DMF (50 mL).
  - Add the crude 2-fluoro-5-(bromomethyl)benzonitrile (from the previous step) dissolved in DMF (50 mL) dropwise at room temperature.
  - Stir the reaction for 3 hours at room temperature.
  - Pour the reaction mixture into water (200 mL) and extract with diethyl ether (3 x 100 mL).
  - Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate.
  - Purify the crude product by column chromatography on silica gel to obtain **2-fluoro-5-(sulfanylmethyl)benzonitrile**.

# Reactivity and Potential Applications

The trifunctional nature of **2-Fluoro-5-(sulfanylmethyl)benzonitrile** provides a platform for a wide range of chemical transformations.

- The Sulfanylmethyl Group: This is the most reactive site for many transformations.
  - Alkylation: The thiol is nucleophilic and can be easily S-alkylated to form thioethers.
  - Oxidation: The thiol can be oxidized to the corresponding disulfide or further to sulfonic acids.

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  - Michael Addition: It can act as a nucleophile in Michael additions to α,β-unsaturated carbonyl compounds.
- The Nitrile Group:
  - Reduction: The nitrile can be reduced to a primary amine (benzylamine derivative).
  - Hydrolysis: It can be hydrolyzed to a carboxylic acid under acidic or basic conditions.
- The Aromatic Ring: The fluorine atom and the electron-withdrawing nitrile group make the aromatic ring electron-deficient, potentially allowing for nucleophilic aromatic substitution reactions under certain conditions.

Potential Applications:

- Pharmaceutical Synthesis: As a key intermediate for the synthesis of bioactive molecules. Its structural features are found in various classes of drugs. The precursor, 2-fluoro-5-formylbenzonitrile, is a known intermediate in the synthesis of the PARP inhibitor Olaparib.[2]
- Agrochemicals: The benzonitrile scaffold is present in numerous herbicides and pesticides.
- Materials Science: The thiol group allows for the anchoring of this molecule to surfaces (e.g., gold nanoparticles) or its incorporation into polymers.

## Safety and Handling

No specific safety data for **2-Fluoro-5-(sulfanylmethyl)benzonitrile** is currently available. Therefore, a conservative approach to handling is essential, based on the known hazards of its precursors and related compounds.

Hazard Assessment (Inferred):

- Acute Toxicity: Likely to be harmful if swallowed, in contact with skin, or if inhaled, similar to related formyl and trifluoromethyl benzonitriles.
- Skin and Eye Irritation: Expected to cause skin and serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

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Table 2: GHS Hazard Statements for Related Compounds

| Compound | GHS Hazard Statements |
|---|---|
| 2-Fluoro-5-formylbenzonitrile | H302, H312, H315, H319, H332 |
| 2-Fluoro-5-(trifluoromethyl)benzonitrile | H302, H312, H315, H319, H332, H335 |
| Aromatic Thiols | Generally toxic and can cause skin and eye irritation. |

Handling Precautions:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Store away from oxidizing agents. The thiol group may be sensitive to air oxidation.

# Conclusion

**2-Fluoro-5-(sulfanylmethyl)benzonitrile** is a promising and versatile building block for advanced chemical synthesis. While direct experimental data on this compound is limited, its synthesis can be reliably achieved through a multi-step sequence starting from readily available precursors. Its unique combination of a fluorinated ring, a nitrile group, and a reactive thiol moiety makes it a valuable tool for researchers in the pharmaceutical and materials

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science fields. As with any novel compound, appropriate safety precautions should be taken during its handling and use.

## References

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## Sources


- 1. 2-Fluoro-5-(sulfanylmethyl)benzonitrile | Benchchem [benchchem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Fluoro-5-(sulfanylmethyl)benzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13265908/docs#an-in-depth-technical-guide-to-2-fluoro-5-sulfanylmethyl-benzonitrile]


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